

Application Notes and Protocols for Expressing and Purifying Recombinant nsp10/nsp16 Complex

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Compound of Interest

Compound Name: SARS-CoV-2-IN-16

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Introduction

The non-structural protein 16 (nsp16) of coronaviruses is an S-adenosyl-L-methionine (SAM)-dependent 2'-O-methyltransferase (2'-O-MTase) that plays a crucial role in viral RNA capping.[1][2] This enzymatic activity is essential for viral replication and for evading the host's innate immune system.[3][4] The activity of nsp16 is critically dependent on its interaction with the non-structural protein 10 (nsp10), which acts as a vital cofactor, stabilizing the SAM binding pocket and extending the RNA binding groove of nsp16.[3][4] Given its importance in the viral life cycle, the nsp10/nsp16 complex is a prime target for the development of antiviral therapeutics.[1][5][6] These notes provide detailed protocols for the expression and purification of the recombinant SARS-CoV-2 nsp10/nsp16 complex, primarily using an E. coli expression system.

Data Presentation: Quantitative Summary of nsp10/nsp16 Complex Properties

The following tables summarize key quantitative data from published literature regarding the purification and characterization of the nsp10/nsp16 complex.

Table 1: Protein Purification and Yield

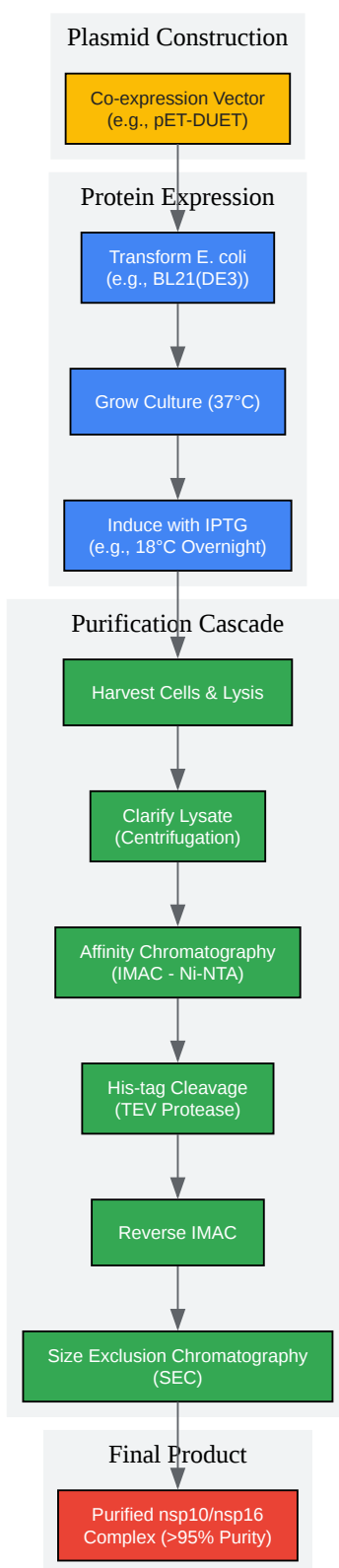
Parameter	Value	Source
Purity	>95%	[2] [7]
Purity	>90%	[8]
Final Complex Concentration	7 mg/mL	[9]
Final Nsp10 Concentration	8.5 mg/mL	[3]
Final Nsp16 Concentration	5 mg/mL	[3]
Specific Activity	53 pmol/min/mg	[8]

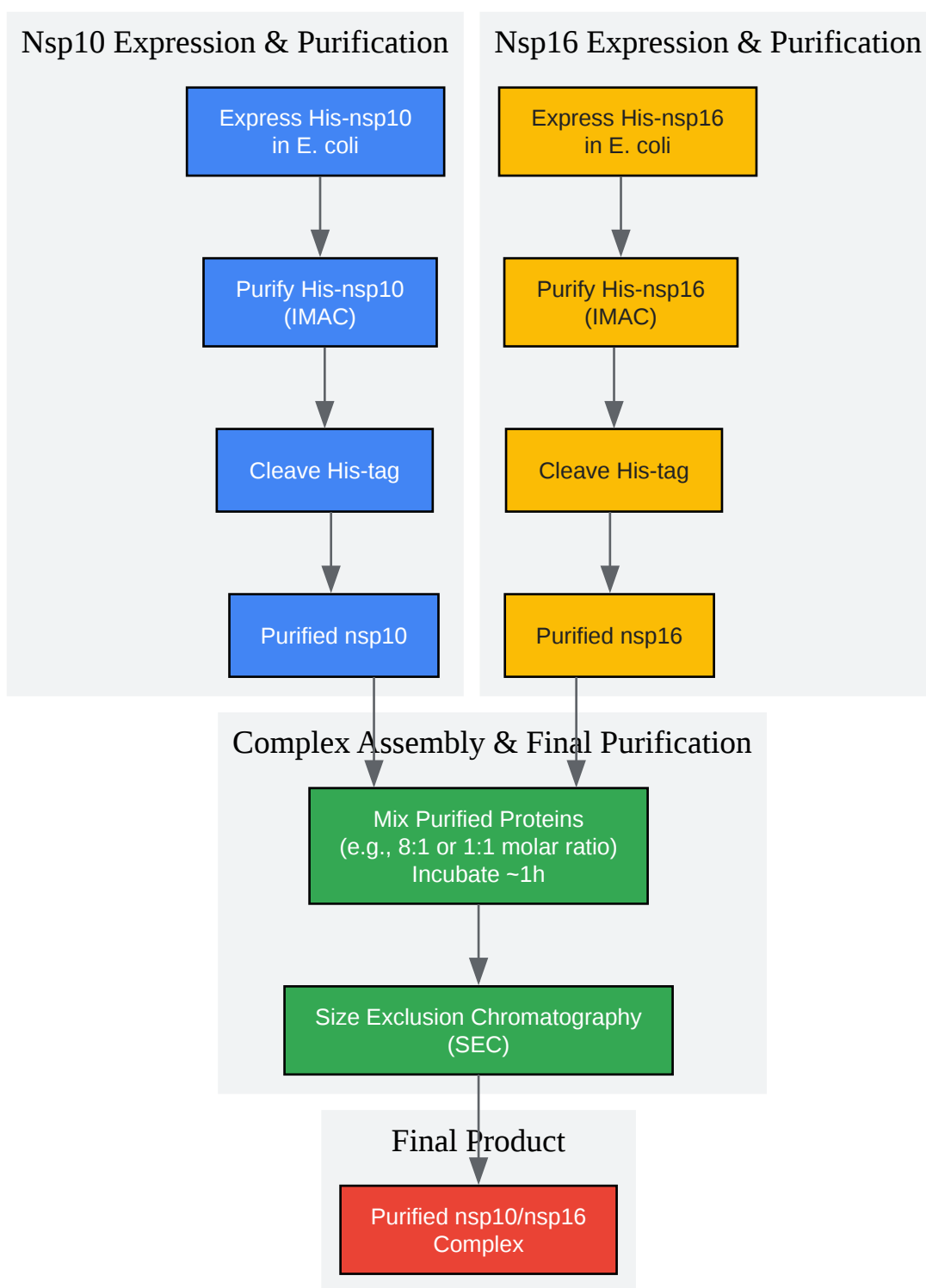
Table 2: Binding Affinities and Kinetic Parameters (SARS-CoV-2)

Ligand/Substrate	Parameter	Value (μM)	Source
S-adenosyl-L-methionine (SAM)	Kd	3.4 ± 1.5	[2] [7]
S-adenosyl-L-methionine (SAM)	Kd	5.8 ± 0.8	[10]
S-adenosyl-L-homocysteine (SAH)	Kd	5.7 ± 1.9	[2] [7]
Sinefungin (Inhibitor)	Kd	6.8 ± 2.0	[2] [7]
S-adenosyl-L-methionine (SAM)	Kmapp	5.0 ± 0.7	[11]
RNA Substrate	Kmapp	0.7 ± 0.1	[11]

Experimental Workflows and Signaling Pathways

Two primary strategies are employed for producing the nsp10/nsp16 complex: co-expression of both proteins from a single vector or separate expression followed by in vitro complex formation.





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